

# Technical Safety & Application Guide: Propane-2-sulfonyl Fluoride

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## Compound of Interest

Compound Name: Propane-2-sulfonyl fluoride

CAS No.: 63805-73-2

Cat. No.: B2483061

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Compound ID: **Propane-2-sulfonyl fluoride** (IPSF) | CAS: 63805-73-2[1]

## Executive Summary

**Propane-2-sulfonyl fluoride** (IPSF) is a secondary alkyl sulfonyl fluoride utilized primarily as a specialized electrophile in Sulfur(VI) Fluoride Exchange (SuFEx) click chemistry and as a covalent probe in chemical proteomics. Unlike its highly unstable sulfonyl chloride counterparts, IPSF exhibits a unique "Goldilocks" stability—inert to hydrolysis under neutral aqueous conditions yet highly reactive toward specific nucleophiles (e.g., tyrosine, serine, lysine) within protein binding pockets or under fluoride catalysis.

**Critical Safety Notice:** While chemically distinct from organophosphate nerve agents (e.g., DFP), IPSF possesses a structural analogy that warrants extreme caution. It is a potent serine hydrolase inhibitor and liberates Hydrogen Fluoride (HF) upon decomposition.

## Physicochemical Data Profile

Parameter	Data	Note
IUPAC Name	Propane-2-sulfonyl fluoride	Secondary alkyl center increases steric bulk compared to methanesulfonyl fluoride.
Synonyms	Isopropylsulfonyl fluoride; IPSF	Common in SuFEx literature.
CAS Number	63805-73-2	Verified Identifier.
Molecular Formula	C <sub>3</sub> H <sub>7</sub> FO <sub>2</sub> S	
Molecular Weight	126.15 g/mol	
Physical State	Liquid (Colorless to pale yellow)	Low melting point expected for short-chain alkyls.
Solubility	Organic solvents (DCM, THF, MeCN)	Limited aqueous solubility; slow hydrolysis in water.
Reactivity	SuFEx Active	Latent electrophile; activated by Si-F interactions or protein microenvironments.

## Hazard Identification & Mechanistic Toxicology

### The Electrophilic Trap (Mechanism of Action)

IPSF functions as a "warhead" that covalently modifies nucleophilic amino acid residues.

- Target: Serine proteases and esterases.
- Mechanism: The nucleophilic hydroxyl group of a serine residue attacks the sulfur(VI) center, displacing fluoride.
- Toxicological Implication: This mechanism parallels that of PMSF (phenylmethanesulfonyl fluoride) and DFP (diisopropyl fluorophosphate). While sulfonyl fluorides are generally less potent acetylcholinesterase (AChE) inhibitors than fluorophosphates, they must be treated as potential neurotoxins due to irreversible enzyme inhibition.

### The Hidden Hazard: Hydrolysis & HF Generation

Upon contact with moisture (slowly) or base (rapidly), IPSF hydrolyzes to form isopropylsulfonic acid and Hydrogen Fluoride (HF).

Risk: HF is a systemic poison that penetrates tissue, decalcifies bone, and causes cardiac arrest via hypocalcemia. Pain from HF burns may be delayed for hours.

## GHS Classification (Derived)

- Skin Corr. 1B: Causes severe skin burns and eye damage.
- Acute Tox. 3: Toxic if swallowed (based on alkyl sulfonyl fluoride class data).
- Met. Corr. 1: May be corrosive to metals (due to HF liberation).

## Safe Handling & Engineering Controls Containment Protocol

- Primary Barrier: All handling must occur within a certified chemical fume hood.
- Vessel Selection: Use glass for short-term handling only. For storage or reactions generating free fluoride, use PTFE (Teflon) or polypropylene containers to prevent glass etching and catastrophic failure.

## Personal Protective Equipment (PPE) Matrix

- Respiratory: If fume hood containment is breached, a full-face respirator with an Acid Gas (E) and Organic Vapor (OV) cartridge is required.
- Dermal:
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Silver Shield/4H (Laminate) gloves. Standard nitrile is permeable to sulfonyl fluorides over time.
- Ocular: Chemical splash goggles + Face shield (if pouring > 100 mL).

## Experimental Application: SuFEx Click Chemistry

IPSF is used to install the isopropylsulfonyl moiety onto phenols or amines. The following protocol utilizes the "Silyl-SuFEx" method, driven by the strong Si-F bond formation.[2]

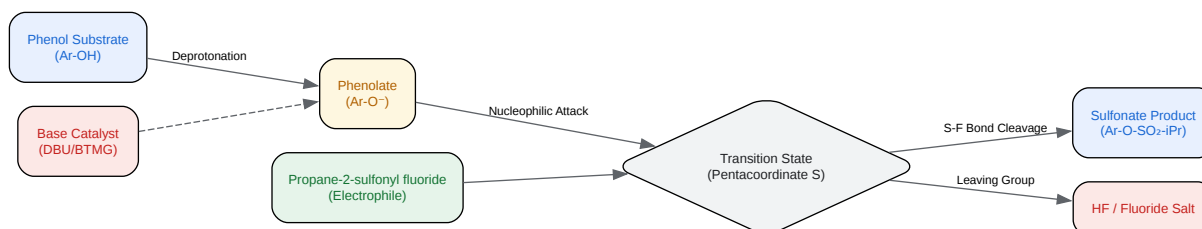
## Standard SuFEx Coupling Protocol

Reagents: Phenol substrate (1.0 eq), IPSF (1.2 eq), BTMG (catalytic base) or TMAT (fluoride source), Acetonitrile (MeCN).

- Preparation: Dissolve the phenolic substrate in anhydrous MeCN (0.1 M) under an inert atmosphere ( or Ar).
- Activation: Add the base/catalyst (e.g., DBU or BTMG, 10-20 mol%).
- Addition: Add IPSF dropwise via syringe.
  - Note: Secondary sulfonyl fluorides react slower than primary ones (steric hindrance), potentially requiring mild heating (40°C).
- Quenching: Dilute with EtOAc and wash with dilute HCl (to remove base) followed by brine.
- Purification: Silica gel chromatography. (The S-F bond is stable on silica).

## Visualization: SuFEx Mechanism

The following diagram illustrates the catalytic cycle and the specific activation of the S(VI) center.



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Figure 1: Mechanism of Base-Promoted SuFEx Coupling using IPSF.

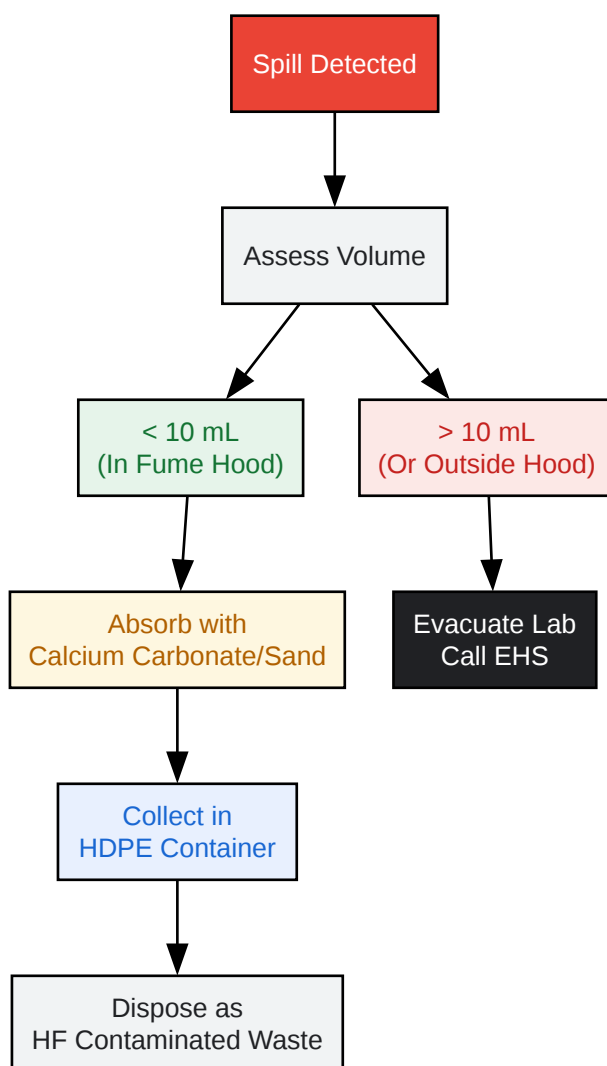
## Emergency Response & First Aid

CRITICAL: Standard burn treatments are insufficient due to the HF component.

### Calcium Gluconate Protocol

- Skin Contact:
  - Immediately wash with copious water for 5 minutes.
  - Apply 2.5% Calcium Gluconate Gel continuously to the affected area. Massage into skin until pain subsides.
  - Seek immediate medical attention.
- Eye Contact:
  - Irrigate with water or saline for 15 minutes.
  - Do NOT apply calcium gluconate gel to the eye. Use 1% Calcium Gluconate solution (drops) if available and trained personnel are present.

### Spill Management Workflow



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Figure 2: Decision logic for managing IPSF spills, prioritizing HF neutralization.

## Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Hygroscopic. Store under Argon or Nitrogen.
- Shelf Life: 12 months if seal is unbroken.
- Incompatibility: Strong bases, primary amines (unless reaction is intended), water, glass (long-term).

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 14906825, **Propane-2-sulfonyl fluoride**. Retrieved from [\[Link\]](#)
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- Jones, L. H. (2024). Development of sulfonyl fluoride chemical probes to advance the discovery of cereblon modulators. *RSC Medicinal Chemistry*.<sup>[3]</sup> Retrieved from [\[Link\]](#)

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## Sources

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- [2. thieme-connect.com \[thieme-connect.com\]](#)
- [3. Development of sulfonyl fluoride chemical probes to advance the discovery of cereblon modulators - RSC Medicinal Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
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